

Lufenuron for controlling agricultural pests

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Compound of Interest

Compound Name: Lufenuron

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An In-depth Technical Guide to **Lufenuron** for the Control of Agricultural Pests

Introduction

Lufenuron is a benzoylurea-class insect growth regulator (IGR) utilized in agriculture for the effective management of a wide spectrum of insect pests.[1][2][3] Its primary application is in controlling the larval stages of Lepidoptera and Coleoptera, as well as other pests like western flower thrips and eriophyid mites.[2][4] **Lufenuron**'s mode of action, which is distinct from many conventional neurotoxic insecticides, makes it a valuable tool in integrated pest management (IPM) and insecticide resistance management (IRM) programs.[5][6] This document provides a comprehensive technical overview of **lufenuron**, including its mechanism of action, efficacy data from key studies, detailed experimental protocols, and its role in modern crop protection strategies.

Mechanism of Action: Chitin Synthesis Inhibition

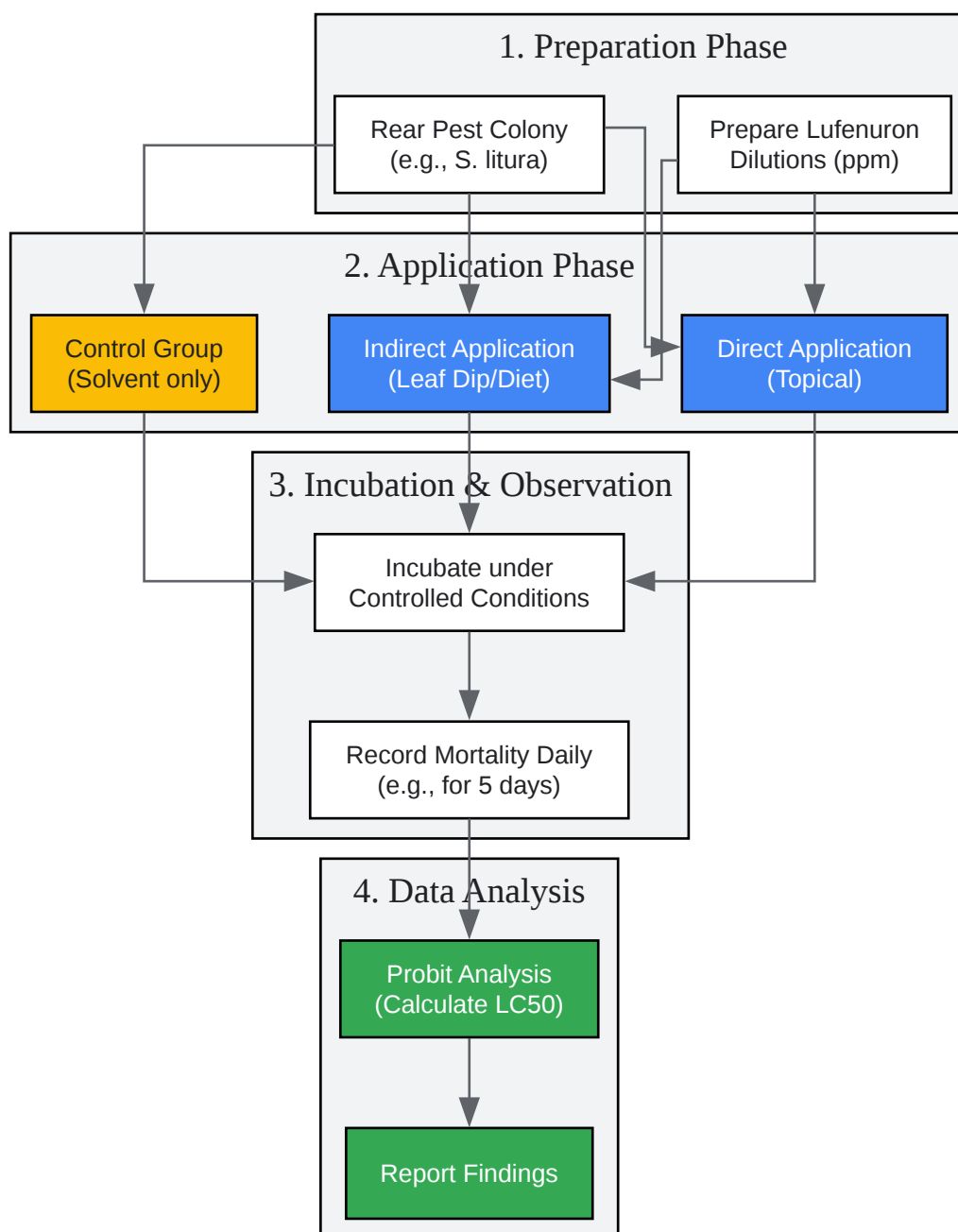
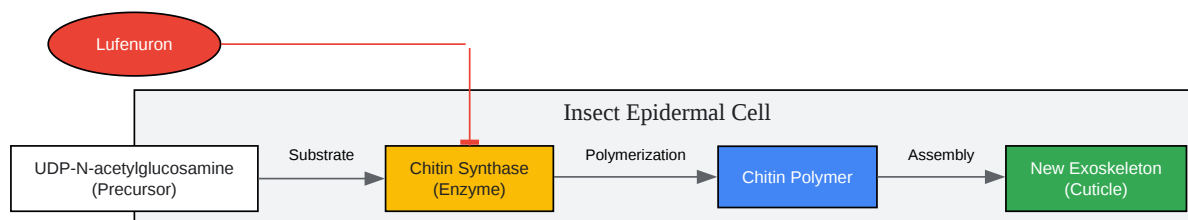
Lufenuron's insecticidal activity is rooted in its ability to inhibit the synthesis of chitin, a crucial polymer that forms the structural basis of the insect exoskeleton.[1][6] This process is most critical during the molting phase of insect development.

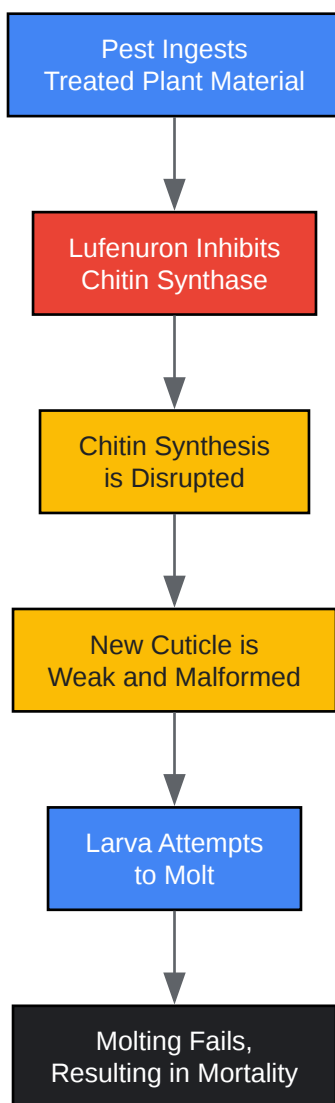
- **Ingestion and Systemic Action:** **Lufenuron** is primarily a stomach poison, meaning it must be ingested by the target pest to be effective.[5] Once ingested, it is absorbed and acts systemically.
- **Disruption of Chitin Deposition:** The compound specifically interferes with the enzymes responsible for the polymerization of N-acetylglucosamine into chitin chains. This disruption

prevents the proper formation of the new cuticle.[3][5]

- **Molting Failure and Mortality:** As the larva attempts to molt, the improperly formed, weakened cuticle cannot withstand the pressure of ecdysis and ruptures.[2] This leads to the death of the larva due to dehydration and the inability to complete the molting process.[2][5] **Lufenuron** is also reported to have ovicidal effects, preventing the proper hatching of eggs laid by treated female insects.[3][4]

The following diagram illustrates the signaling pathway of chitin biosynthesis and the point of inhibition by **lufenuron**.





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